

# An In-depth Technical Guide to the Compound with Molecular Formula C13H23N5O

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	C13H23N5O	
Cat. No.:	B254150	Get Quote

It is not possible to provide a specific IUPAC name, classification, and detailed technical guide for the molecular formula **C13H23N5O** as it does not correspond to a single, well-known chemical compound in available chemical databases.

A molecular formula alone is insufficient to uniquely identify a chemical compound, as numerous isomers (molecules with the same atoms but different arrangements) can exist. Without a specific chemical structure, any attempt to provide an IUPAC name, detailed classification, or experimental data would be speculative and scientifically inaccurate.

For a comprehensive technical guide, a more specific identifier for the compound of interest is required, such as:

- A common or trade name
- A Chemical Abstracts Service (CAS) registry number
- A structural representation (e.g., a SMILES string or an image of the structure)

#### **General Classification Possibilities**

Based on the elemental composition (Carbon, Hydrogen, Nitrogen, Oxygen), a compound with the formula **C13H23N5O** could potentially belong to several broad chemical classes, including but not limited to:



- Substituted purines or pyrimidines: These are components of nucleic acids and many bioactive molecules. The nitrogen-rich formula could be indicative of such a heterocyclic core with various alkyl and functional group substitutions.
- Peptide derivatives: The presence of nitrogen and oxygen suggests the possibility of a small peptide-like molecule containing amino acid residues.
- Urea or guanidine derivatives: These functional groups are common in biologically active compounds and pharmaceuticals.
- Various heterocyclic compounds: The formula could represent a wide array of other nitrogencontaining ring systems.

#### **Data Presentation**

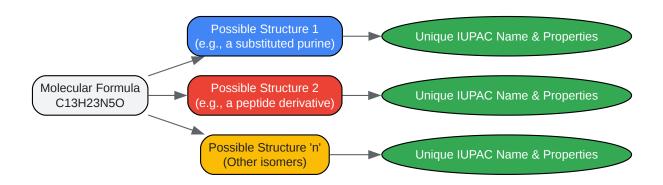
Due to the inability to identify a specific compound, no quantitative data can be presented.

### **Experimental Protocols**

Without a known compound, it is not possible to provide relevant experimental protocols for synthesis or analysis.

# Visualization of Logical Relationships

A key challenge in identifying a compound from its molecular formula is the concept of isomerism. The following diagram illustrates that a single molecular formula can lead to multiple possible chemical structures, each with a unique IUPAC name and distinct chemical properties.





Click to download full resolution via product page

Caption: Isomerism: One Formula, Multiple Compounds.

To proceed with your request for an in-depth technical guide, please provide a more specific identifier for the chemical compound of interest.

• To cite this document: BenchChem. [An In-depth Technical Guide to the Compound with Molecular Formula C13H23N5O]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b254150#c13h23n5o-iupac-naming-and-classification]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com